

Calculating the final concentration of Tyrphostin AG1433 in media

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Application Notes and Protocols: Tyrphostin AG1433

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and use of **Tyrphostin AG1433**, a potent inhibitor of Platelet-Derived Growth Factor Receptor β (PDGFR β) and Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2) kinases.

Introduction

Tyrphostin AG1433 is a selective tyrosine kinase inhibitor that plays a crucial role in blocking angiogenesis and cell proliferation. It specifically targets PDGFRβ and VEGFR-2, key receptors implicated in various signaling pathways that drive tumor growth and blood vessel formation.[1] [2][3] This document offers a comprehensive guide for utilizing Tyrphostin AG1433 in in vitro studies, complete with detailed protocols for preparing stock solutions and determining final concentrations in cell culture media.

Quantitative Data Summary

The following tables provide a summary of the key quantitative data for Tyrphostin AG1433.

Table 1: Properties of Tyrphostin AG1433



Property	Value	Reference
Synonyms	SU1433, AG1433	[1][2]
Molecular Weight	266.29 g/mol	[2]
IC50 (PDGFRβ)	5.0 μΜ	[1][2][3]
IC50 (VEGFR-2/KDR)	9.3 μΜ	[1][2][3]
Solubility	Soluble in DMSO	[3]

Table 2: Recommended Storage Conditions

Form	Storage Temperature	Duration	
Powder	-20°C	Up to 3 years	
Stock Solution (in DMSO)	-20°C	Up to 1 month	
Stock Solution (in DMSO)	-80°C	Up to 6 months	

Table 3: Example Working Concentrations for Glioblastoma (GB8B) Cells

Concentration Range	Incubation Time	Effect	Reference
0.1 - 100 μΜ	72 hours	Induces moderate, concentration- dependent cytotoxicity	[1][4]

Experimental Protocols Preparation of Tyrphostin AG1433 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Tyrphostin AG1433** in Dimethyl Sulfoxide (DMSO).

Materials:



- Tyrphostin AG1433 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

Procedure:

- Calculate the required mass: To prepare a 10 mM stock solution, use the following formula:
 Mass (mg) = 10 mM * 0.26629 g/mol * Volume (L) For example, to prepare 1 mL (0.001 L) of a 10 mM stock solution, you will need 2.66 mg of Tyrphostin AG1433.
- Weigh the powder: Carefully weigh the calculated amount of **Tyrphostin AG1433** powder in a sterile microcentrifuge tube.
- Add DMSO: Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube.
- Dissolve the powder: Vortex the tube until the **Tyrphostin AG1433** is completely dissolved. Gentle warming to 37°C and sonication can aid in dissolution if necessary.
- Aliquot and store: Aliquot the stock solution into smaller, single-use volumes in sterile
 microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for
 short-term storage or -80°C for long-term storage.

Calculation and Preparation of Final Concentration in Media

This protocol outlines the steps to dilute the **Tyrphostin AG1433** stock solution to the desired final concentration in cell culture media.

Materials:

10 mM Tyrphostin AG1433 stock solution in DMSO



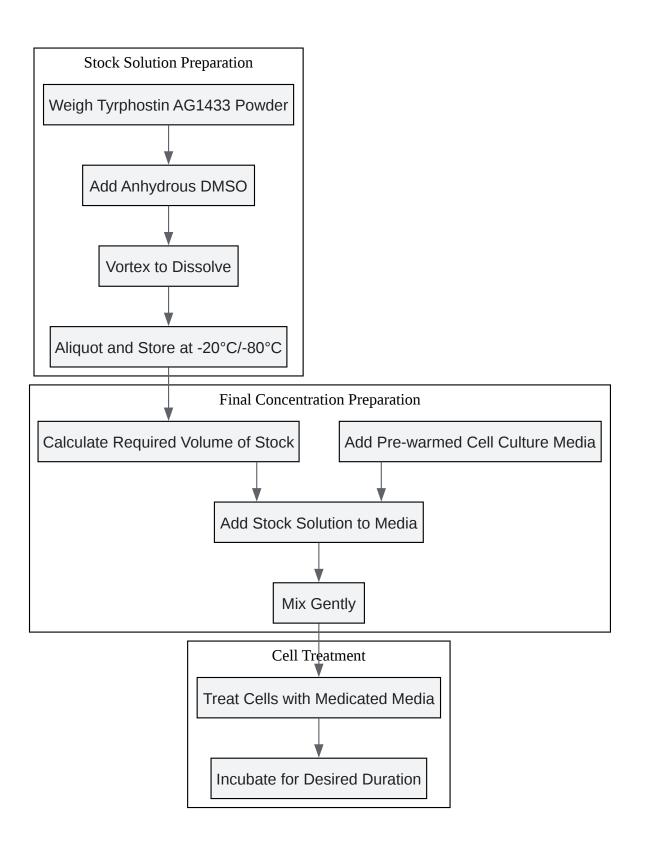
- · Pre-warmed complete cell culture media
- Sterile conical tubes or culture plates
- Calibrated pipettes

Procedure:

- Determine the final concentration: Based on literature or preliminary experiments, decide on the final concentration of **Tyrphostin AG1433** to be used in your assay. For example, a starting concentration of 10 μM is often used.
- Calculate the required volume of stock solution: Use the following formula (C1V1 = C2V2): (Concentration of stock) * (Volume of stock) = (Final concentration) * (Final volume of media) For example, to prepare 10 mL of media with a final concentration of 10 μ M from a 10 mM stock solution: (10,000 μ M) * V1 = (10 μ M) * (10 mL) V1 = (10 μ M * 10 mL) / 10,000 μ M = 0.01 mL = 10 μ L
- Prepare the final solution: a. Add the desired final volume of pre-warmed complete cell
 culture media to a sterile conical tube or directly to the wells of a culture plate. b. Add the
 calculated volume of the 10 mM Tyrphostin AG1433 stock solution to the media. c. Gently
 mix by pipetting up and down or by swirling the plate.
- Control Group: Prepare a vehicle control by adding the same volume of DMSO (without Tyrphostin AG1433) to an equivalent volume of cell culture media. This is crucial to account for any potential effects of the solvent on the cells.
- Incubate: Treat the cells with the prepared media containing **Tyrphostin AG1433** and the vehicle control for the desired duration of the experiment.

Visualizations Experimental Workflow



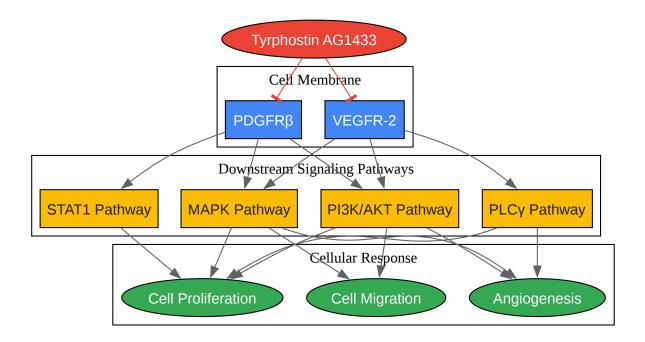


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Caption: Workflow for preparing and using **Tyrphostin AG1433**.



Tyrphostin AG1433 Mechanism of Action



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Caption: Inhibition of PDGFRβ and VEGFR-2 signaling by **Tyrphostin AG1433**.

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